

Application Notes and Protocols for PF-04628935 Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PF-04628935

Cat. No.: B15572597

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

PF-04628935 is a potent and orally bioavailable small molecule inverse agonist of the growth hormone secretagogue receptor 1a (GHSR1a), commonly known as the ghrelin receptor. The ghrelin receptor is a G protein-coupled receptor (GPCR) that plays a critical role in regulating appetite, energy homeostasis, and growth hormone release. A unique characteristic of GHSR1a is its high level of constitutive activity, meaning it can signal without being bound by its endogenous ligand, ghrelin. Inverse agonists like **PF-04628935** are valuable tools for studying the physiological roles of this constitutive activity and hold therapeutic potential for conditions such as obesity and metabolic disorders by reducing the receptor's basal signaling.

These application notes provide detailed protocols for the in vitro characterization of **PF-04628935**, focusing on its inverse agonist activity at the GHSR1a.

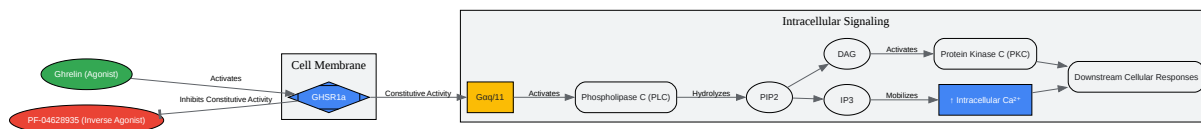
Data Presentation

The following table summarizes the quantitative data for **PF-04628935**, providing key metrics for its in vitro activity.

Parameter	Value	Assay Type	Cell Line	Notes
IC50	4.6 nM	Inverse Agonist Activity	Not specified in provided context	Concentration of PF-04628935 that inhibits 50% of the constitutive activity of the ghrelin receptor. [1]
Oral Bioavailability	43%	In vivo (rats)	Not Applicable	Demonstrates good absorption after oral administration.[1]
Brain Penetration	Reasonable	In vivo (rats)	Not Applicable	Indicates the compound can cross the blood-brain barrier.[1]

Signaling Pathways and Experimental Workflows

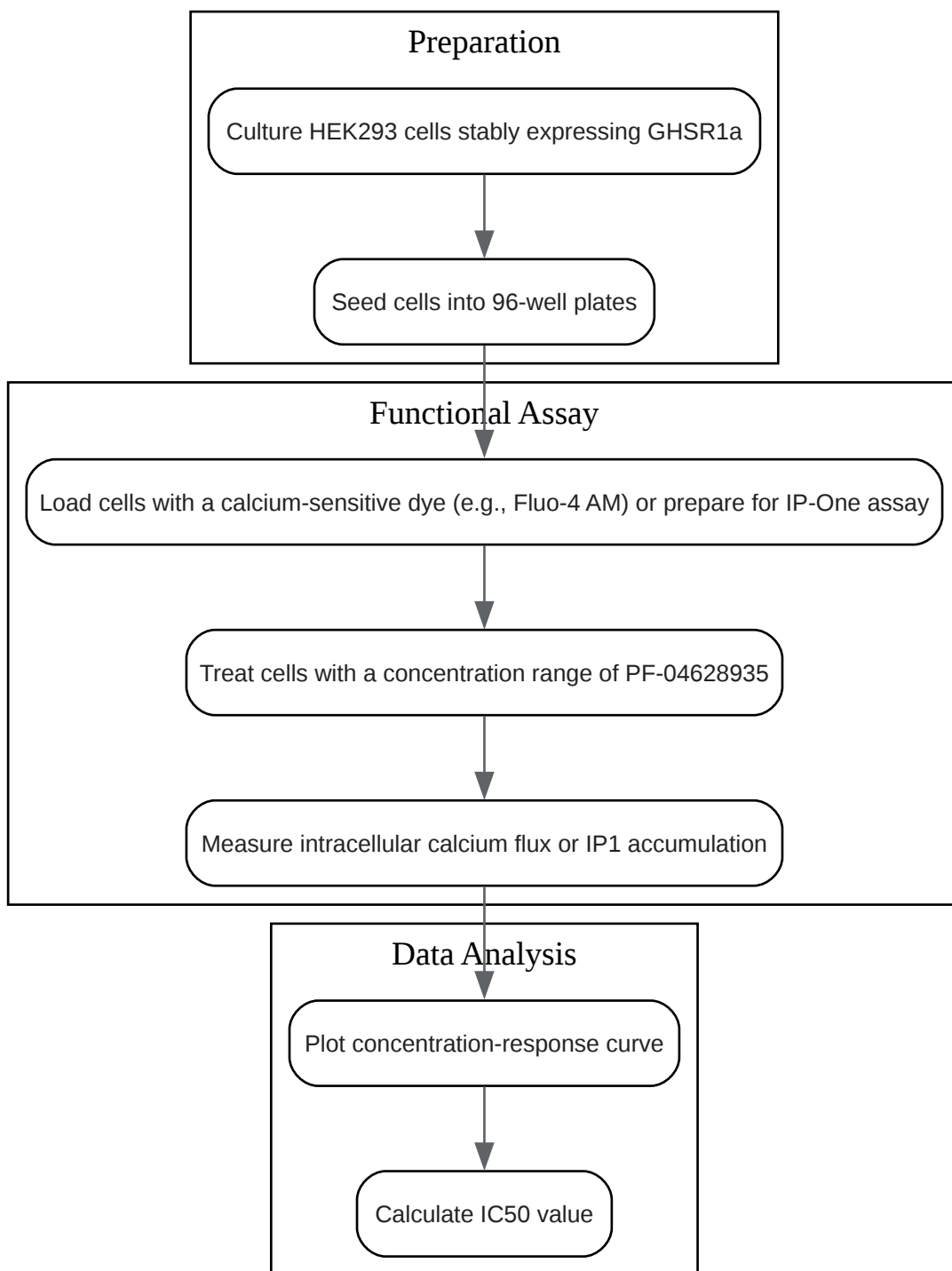
The ghrelin receptor (GHSR1a) primarily signals through the Gαq/11, Gαi/o, and Gα12/13 G proteins. The constitutive activity of the receptor, which **PF-04628935** inhibits, is predominantly mediated through the Gαq/11 pathway, leading to the activation of phospholipase C (PLC) and subsequent mobilization of intracellular calcium.



[Click to download full resolution via product page](#)

Caption: GHSR1a Signaling and Inhibition by PF-04628935

The following diagram illustrates a typical experimental workflow for characterizing the inverse agonist activity of **PF-04628935**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Application Notes and Protocols for PF-04628935 Studies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15572597/docs#application-notes-and-protocols-for-pf-04628935-studies\]](https://www.benchchem.com/product/b15572597/docs#application-notes-and-protocols-for-pf-04628935-studies)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check